

A Technical Guide to the Thermal Properties of 4-Octyloxyphenylboronic Acid

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Compound of Interest

Compound Name: 4-Octyloxyphenylboronic acid

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This technical guide provides a detailed overview of the known thermal properties of **4-Octyloxyphenylboronic acid**, a compound of interest in various fields, including organic synthesis and materials science. This document collates available data on its melting point and outlines standardized experimental protocols for a comprehensive evaluation of its thermal stability using Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA).

Physicochemical Properties of 4-Octyloxyphenylboronic Acid

The thermal behavior of **4-Octyloxyphenylboronic acid** is critical for its handling, storage, and application in thermally sensitive processes. The primary thermal event that has been documented is its melting point.

Data Presentation

The known melting point of **4-Octyloxyphenylboronic acid** is summarized in the table below. It is important to note that while the melting point is well-established, specific data regarding its thermal decomposition, such as the onset temperature of degradation, is not readily available in the reviewed scientific literature. The experimental protocols provided in the subsequent sections are designed to enable the determination of these parameters.

Property	Value
Melting Point (°C)	73
Decomposition Temperature (°C)	Data not available

Experimental Protocols for Thermal Analysis

To fully characterize the thermal stability of **4-Octyloxyphenylboronic acid**, a combination of Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) is recommended. The following are detailed, generalized protocols that can be adapted for this specific compound.

Differential Scanning Calorimetry (DSC) Protocol

DSC is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. [1][2] It is employed to determine the melting point, enthalpy of fusion, and to observe any other phase transitions.[1][2]

Objective: To determine the melting point and enthalpy of fusion of **4-Octyloxyphenylboronic acid** and to screen for any other thermal events.

Instrumentation: A calibrated Differential Scanning Calorimeter.

Procedure:

- Sample Preparation: Accurately weigh 3-5 mg of **4-Octyloxyphenylboronic acid** into a standard aluminum DSC pan.
- Encapsulation: Hermetically seal the pan to prevent any loss of sample due to sublimation.
- Instrument Setup:
 - Place the sealed sample pan and an empty reference pan into the DSC cell.
 - Purge the cell with an inert gas, such as nitrogen, at a flow rate of 20-50 mL/min to provide a controlled atmosphere.

- Thermal Program:
 - Equilibrate the sample at 25°C.
 - Ramp the temperature from 25°C to a temperature sufficiently above the melting point, for instance, 120°C, at a constant heating rate of 10°C/min. This initial scan can help to erase the thermal history of the sample.
 - Cool the sample back to 25°C at a controlled rate of 10°C/min.
 - Perform a second heating scan from 25°C to a temperature well above the melting point but below the expected decomposition temperature (e.g., 250°C) at a heating rate of 10°C/min. The second heating scan often provides a cleaner thermogram.
- Data Analysis:
 - The melting point is determined as the onset temperature of the melting endotherm in the second heating scan.^[3]
 - The enthalpy of fusion (ΔH_{fus}) is calculated by integrating the area of the melting peak.

Thermogravimetric Analysis (TGA) Protocol

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere.^[4] This technique is essential for determining the thermal stability and decomposition profile of a material.^[4]

Objective: To determine the onset temperature of decomposition and the decomposition profile of **4-Octyloxyphenylboronic acid**.

Instrumentation: A calibrated Thermogravimetric Analyzer.

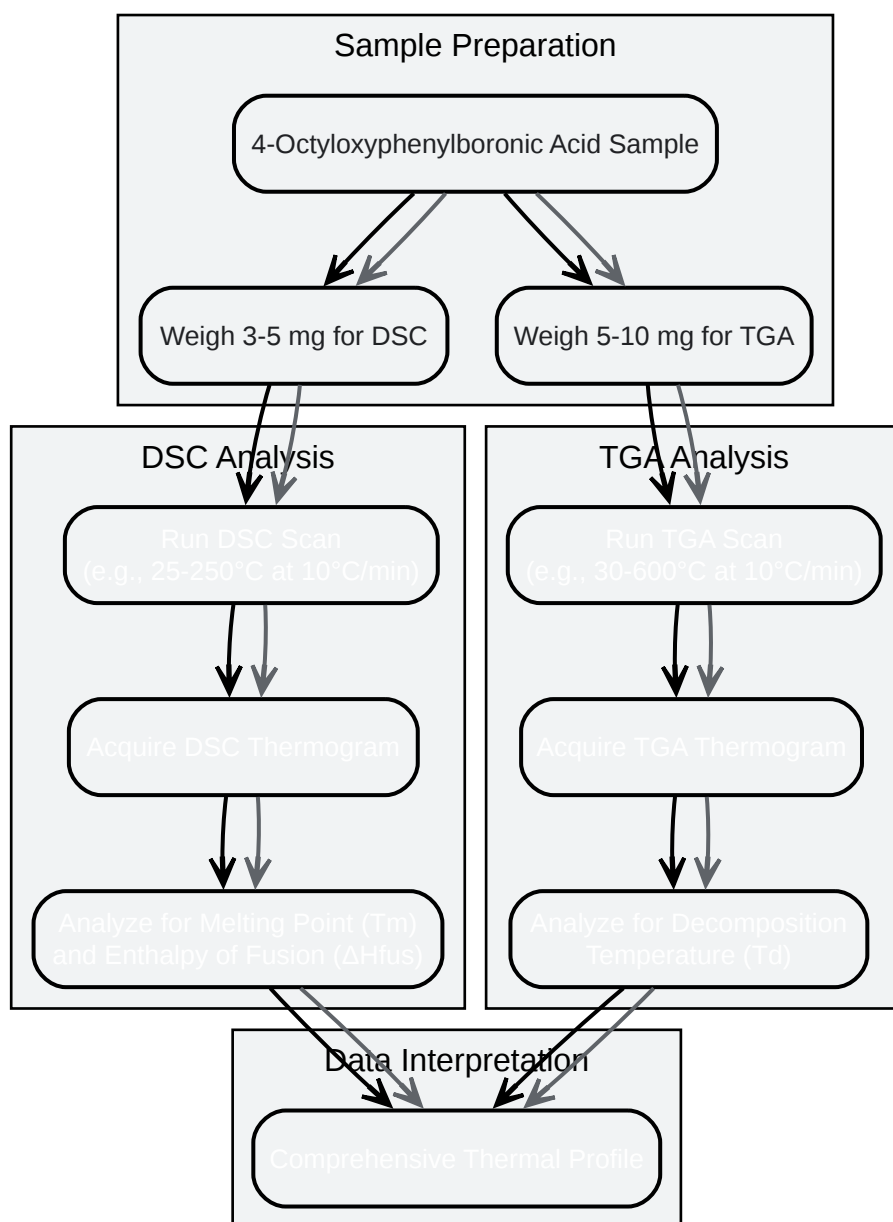
Procedure:

- Sample Preparation: Accurately weigh 5-10 mg of **4-Octyloxyphenylboronic acid** into a ceramic or platinum TGA pan.^[5]
- Instrument Setup:

- Place the sample pan in the TGA furnace.
- Purge the furnace with an inert gas, such as nitrogen, at a flow rate of 20-50 mL/min to prevent oxidative decomposition.^[4]
- Thermal Program:
 - Equilibrate the sample at a temperature below its melting point, for example, 30°C.
 - Heat the sample from 30°C to a high temperature, such as 600°C, at a constant heating rate of 10°C/min.
- Data Analysis:
 - The TGA thermogram will plot the percentage of weight loss versus temperature.
 - The onset of decomposition is typically determined as the temperature at which a significant weight loss begins.
 - The thermogram can reveal if the decomposition occurs in single or multiple steps.

Mandatory Visualization

The following diagrams illustrate the logical workflow for the thermal analysis of **4-Octyloxyphenylboronic acid**.



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Caption: Experimental workflow for the thermal analysis of **4-Octyloxyphenylboronic acid**.

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